

Technical Guide: Certificate of Analysis for Chlorpyrifos-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorpyrifos-d10

Cat. No.: B1368667

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical data and methodologies associated with the Certificate of Analysis (CoA) for **Chlorpyrifos-d10**. This deuterated internal standard is essential for the accurate quantification of chlorpyrifos in various matrices. Understanding the quality parameters detailed in the CoA is paramount for ensuring data integrity in research and analytical applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Chlorpyrifos-d10**, compiled from various supplier Certificates of Analysis. These parameters are crucial for assessing the quality and suitability of the standard for a specific application.

| Parameter | Specification | Method |
|--|--|-------------------|
| Chemical Purity | >95% - 99.49% | HPLC, LCMS |
| Isotopic Enrichment | 98.5% - 99 atom % D | Mass Spectrometry |
| Molecular Formula | C ₉ HD ₁₀ Cl ₃ NO ₃ PS | - |
| Molecular Weight | 360.65 g/mol | - |
| Appearance | White to off-white solid | Visual Inspection |
| Storage Conditions | Powder: -20°C (long-term), 4°C (short-term) | - |
| In solvent: -80°C (long-term), -20°C (short-term) | - | |

Experimental Protocols

Detailed methodologies are critical for the replication and verification of the data presented in a Certificate of Analysis. Below are representative protocols for determining chemical purity by High-Performance Liquid Chromatography (HPLC) and isotopic enrichment by Mass Spectrometry (MS).

Determination of Chemical Purity by HPLC

Objective: To determine the chemical purity of **Chlorpyrifos-d10** by separating it from any non-deuterated or other impurities.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- C18 reverse-phase analytical column (e.g., 4.6 mm x 250 mm, 5 µm).

Reagents:

- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- **Chlorpyrifos-d10** reference standard
- Sample of **Chlorpyrifos-d10** for analysis

Procedure:

- **Standard Preparation:** Prepare a stock solution of the **Chlorpyrifos-d10** reference standard in acetonitrile at a concentration of 1 mg/mL. Prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** Accurately weigh and dissolve the **Chlorpyrifos-d10** sample in acetonitrile to a final concentration of approximately 1 mg/mL.
- **Chromatographic Conditions:**
 - **Mobile Phase:** Isocratic elution with a mixture of acetonitrile and water (e.g., 70:30 v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Column Temperature:** 30°C.
 - **Injection Volume:** 10 µL.
 - **Detection Wavelength:** 290 nm.
- **Analysis:** Inject the standard solutions and the sample solution into the HPLC system.
- **Data Analysis:** Identify the peak corresponding to **Chlorpyrifos-d10** based on the retention time of the reference standard. Calculate the purity of the sample by comparing the peak area of the analyte to the total peak area of all components in the chromatogram (Area Percent method).

Determination of Isotopic Enrichment by Mass Spectrometry

Objective: To determine the isotopic enrichment of **Chlorpyrifos-d10**, which is the percentage of the deuterated form relative to all isotopic forms of the molecule.

Instrumentation:

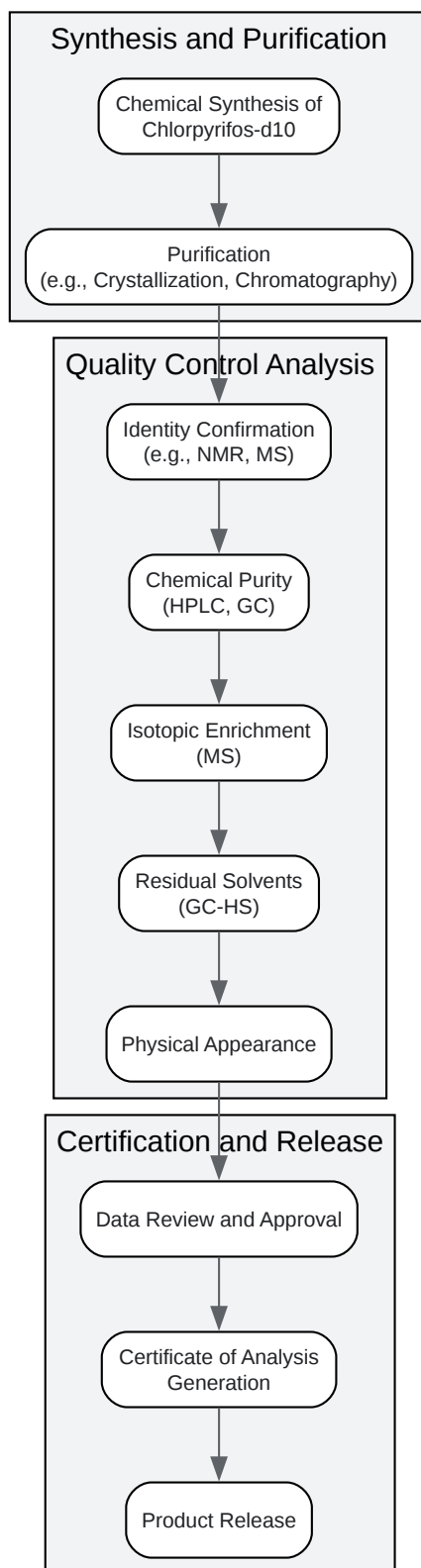
- Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) system.

Procedure:

- Sample Preparation: Prepare a dilute solution of the **Chlorpyrifos-d10** sample in a suitable solvent (e.g., acetonitrile for LC-MS, ethyl acetate for GC-MS).
- Mass Spectrometric Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) for LC-MS or Electron Ionization (EI) for GC-MS.
 - Scan Mode: Full scan mode to detect all isotopic variants.
 - Mass Range: A range that includes the molecular ions of unlabeled Chlorpyrifos ($m/z \sim 350$) and **Chlorpyrifos-d10** ($m/z \sim 360$).
- Analysis: Introduce the sample into the mass spectrometer.
- Data Analysis:
 - Acquire the mass spectrum and identify the ion clusters corresponding to the unlabeled (d0) and the fully deuterated (d10) forms of Chlorpyrifos.
 - Integrate the ion intensities for each isotopic peak.
 - Calculate the isotopic enrichment using the following formula: $\text{Isotopic Enrichment (\%)} = [\text{Intensity(d10)} / (\text{Intensity(d0)} + \text{Intensity(d1)} + \dots + \text{Intensity(d10)})] \times 100$

Workflow and Quality Control

The following diagram illustrates the typical workflow for the quality control and certification of a chemical standard like **Chlorpyrifos-d10**, ensuring its identity, purity, and stability.



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Caption: Workflow for the Generation of a Certificate of Analysis.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com